

Fendona® (Alpha-cypermethrin) Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fendona

Cat. No.: B1208722

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Introduction

Fendona® is a line of high-performance insecticides containing the active ingredient alpha-cypermethrin, a potent synthetic pyrethroid.[1] This document provides detailed application notes, dosage calculations, and experimental protocols for researchers, scientists, and drug development professionals working with **Fendona®** products. The information is structured to facilitate reproducible and effective application for the control of a broad spectrum of insect pests on various surfaces.

Fendona® is available in several formulations, including Suspension Concentrates (SC), Controlled Release Capsules (CS), and Pressurized Aerosols (PT), each with specific application characteristics.[2][3][4] The micro-crystalline particles in the SC formulation and the micro-encapsulation technology in the CS formulation allow for excellent adhesion to a wide range of surfaces, including porous materials like brick and concrete, and non-porous surfaces such as glass and painted wood, ensuring prolonged residual activity.[1][2]

The mode of action of alpha-cypermethrin is through contact and ingestion, targeting the insect's nervous system. It modulates the sodium channels of nerve cells, causing prolonged channel opening, which leads to hyperexcitation, paralysis, and ultimately, death of the insect. [5][6]

Data Presentation: Dosage and Application Rates

The following tables summarize the recommended dosage and application rates for different **Fendona®** formulations based on the target insect species and the type of surface being treated.

Fendona® SC (Suspension Concentrate) Formulations (e.g., Fendona® 15 SC, Fendona® 60 SC)

General Application: For crawling insects, apply as a coarse, low-pressure spray to areas where pests are frequently found. For flying insects, apply as a fine surface spray to wet the area. A general application rate is 5 liters of the diluted spray mixture per 100 square meters. On highly absorbent surfaces, a higher volume of water may be necessary to ensure adequate coverage.

Target Insect	Infestation Level / Treatment Type	Fendona® 15 SC Dosage (per 5L of water)	Fendona® 60 SC Dosage (per 5L of water)	Surface Type Recommendation
Cockroaches (German, American, Oriental, Smoky Brown), Fleas, Flies, Silverfish, Spiders	Initial Treatment / Heavy Infestation	150 ml[7][8]	50 ml[9]	Porous & Non-Porous
Maintenance / Light Infestation	100 ml[7][8]	25 ml[9][10]	Porous & Non-Porous	
Ants	Initial Treatment / Heavy Infestation	200 - 340 ml[11]	Use higher recommended rate	Porous & Non-Porous
Maintenance / Light Infestation	100 ml[11]	Use lower recommended rate	Porous & Non-Porous	
Flying Insects (general)	Low Infestation	25 ml[7][8]	25 ml[9][10]	Non-Porous
Stored Product Pests (e.g., Flour Beetles)	Routine Treatment	150 ml (for Fendona 1.5 SC)	N/A	Porous & Non-Porous
Extended Persistence	300 ml (for Fendona 1.5 SC)	N/A	Porous & Non-Porous	

Note: For **Fendona® 15 SC**, if a different water rate is used, adjust the dilution to apply 2 ml of product per square meter for initial/heavy treatments and 1 ml per square meter for maintenance/light treatments.[4]

Fendona® CS (Controlled Release)

General Application: This formulation is designed for extended residual control and is particularly effective for perimeter pest control.

Application Site	Dosage per 1 Gallon of Water	Application Rate	Target Pests
Indoor & Outdoor Surfaces	1 - 2 fl oz	1 gallon of diluted product per 1,000 sq. ft.	General crawling and flying pests, including mosquitoes and spiders.
Lawn Treatment	N/A	0.5 - 1 fl oz per 1,000 sq. ft.	Lawn pests.
Ornamental Treatment	4 - 6 fl oz per 100 gallons of water	N/A	Ornamental pests.

PT Fendona® Pressurized Insecticide

General Application: This formulation is intended for crack and crevice, spot, and void treatments.

Infestation Level	Application Method	Application Rate
Light Infestation	Crack & Crevice	Move injector tip along cracks at a rate of 3 feet per second. [12]
Heavy Infestation	Crack & Crevice	Move injector tip along cracks at a rate of 1 foot per second. [13] [12]
General Spot Treatment	Spot Application	Apply for 1 second per 2 square feet from a distance of approximately 12 inches.
Closed Voids	Void Application	1 to 5 seconds per 3 cubic feet. [13] [12]

Experimental Protocols

Protocol for Evaluating the Residual Efficacy of Fendona® on Porous and Non-Porous Surfaces

This protocol is designed to assess the residual effectiveness of **Fendona®** formulations against a target insect species on different surfaces, adapted from WHO and EPA guidelines.

1. Materials:

- **Fendona®** formulation to be tested.
- Distilled water for dilution.
- Test surfaces (replicates of each):
 - Porous: Unglazed ceramic tiles, concrete blocks, unpainted plywood.
 - Non-Porous: Glazed ceramic tiles, glass plates, stainless steel coupons.
- Laboratory-reared insects of a susceptible strain (e.g., *Aedes aegypti*, *Anopheles gambiae*, *Blattella germanica*).
- WHO cone bioassay kits or similar exposure chambers.
- Aspirator for handling insects.
- Holding containers with access to a sugar solution.
- Controlled environment chamber ($27^{\circ}\text{C} \pm 2^{\circ}\text{C}$, $80\% \pm 10\%$ relative humidity).
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses.

2. Methodology:

- Surface Preparation:
 - Clean all surfaces with a 70% ethanol solution and allow them to dry completely.

- For porous surfaces, ensure they are free of dust and debris.
- Insecticide Application:
 - Prepare the **Fendona®** dilution according to the desired concentration as specified in the dosage tables.
 - Apply the solution evenly to the test surfaces at the recommended rate (e.g., 1 liter of diluted product per 20 m²). A calibrated sprayer should be used to ensure uniform coverage.
 - Prepare control surfaces treated only with distilled water.
 - Allow the treated surfaces to dry completely for 24 hours in a ventilated area.
- Insect Exposure (WHO Cone Bioassay):
 - At specified time intervals post-treatment (e.g., 24 hours, 1 week, 1 month, 3 months), conduct the bioassays.
 - Secure a WHO cone to the treated surface.
 - Introduce a known number of insects (e.g., 10-20 adult female mosquitoes or cockroach nymphs) into each cone using an aspirator.
 - Expose the insects to the treated surface for a defined period (e.g., 30 minutes).
 - After the exposure period, transfer the insects to clean holding containers with access to a sugar solution.
- Data Collection and Analysis:
 - Record knockdown (KD) at regular intervals during and immediately after exposure (e.g., 10, 30, 60 minutes).
 - Record mortality at 24 hours post-exposure.

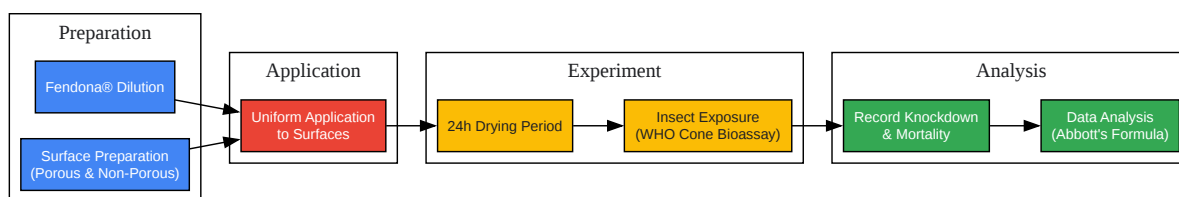
- Calculate the average knockdown and mortality rates for each surface type and time interval.
- If mortality in the control group is between 5% and 20%, correct the observed mortality using Abbott's formula. If control mortality exceeds 20%, the test should be repeated.

Visualizations

Signaling Pathway of Alpha-cypermethrin

Caption: Mode of action of Alpha-cypermethrin on insect neurons.

Experimental Workflow for Efficacy Testing



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Caption: Workflow for evaluating **Fendona®** residual efficacy.

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- To cite this document: BenchChem. [Fendona® (Alpha-cypermethrin) Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208722#fendona-dosage-calculation-for-different-surfaces-and-insect-species]

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